

# A Comprehensive Guide to the Safe Handling of 4-(Methoxycarbonylamino)phenylboronic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(Methoxycarbonylamino)phenylboronic acid

Cat. No.: B1586599

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-(Methoxycarbonylamino)phenylboronic acid** is a versatile reagent frequently employed in organic synthesis, particularly in cross-coupling reactions such as the Suzuki-Miyaura coupling. Its utility in the construction of complex molecular architectures, which are often scaffolds for pharmacologically active compounds, makes it a valuable tool in drug discovery and development.<sup>[1]</sup> This guide provides a comprehensive overview of the safety, handling, and material safety data sheet (MSDS) information for **4-(Methoxycarbonylamino)phenylboronic acid**, ensuring its responsible and safe use in the laboratory.

## Section 1: Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of a substance is fundamental to its safe handling.

Property	Value	Reference
Chemical Formula	C8H9BO4	[2][3]
Molecular Weight	179.97 g/mol	[2][3]
Appearance	White to light yellow crystal powder	
Melting Point	197-200 °C	[1]
Solubility	Soluble in methanol	
CAS Number	99768-12-4	[2][3]

## Section 2: Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-(Methoxycarbonylamino)phenylboronic acid** is classified with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[2]
- Skin Irritation (Category 2): Causes skin irritation.[2][4][5]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[2][4][5]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system: May cause respiratory irritation.[2][4]

Signal Word: Warning[2][4]

Hazard Statements:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2][4][5]

- H319: Causes serious eye irritation.[2][4][5]
- H335: May cause respiratory irritation.[2][4]

It is important to note that some sources also indicate potential for harm if in contact with skin or if inhaled.[2]

## Section 3: Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to minimize exposure and ensure the integrity of the compound.

### Engineering Controls

- Fume Hood: All handling of **4-(Methoxycarbonylamino)phenylboronic acid** powder should be conducted in a certified chemical fume hood to minimize inhalation of dust particles.[6] Ensure the fume hood has proper airflow before commencing work.[6]
- Ventilation: Use only in well-ventilated areas.[4][7]

### Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[8][9]
- Hand Protection: Wear nitrile or other chemically resistant gloves.[4][10] Always inspect gloves before use and use proper glove removal technique to avoid skin contact.[4]
- Skin Protection: A laboratory coat should be worn to protect against skin contact.[6] For larger quantities or when there is a risk of splashing, additional protective clothing may be necessary.
- Respiratory Protection: If dust is generated and engineering controls are insufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[7]

### Handling Procedures

Organoboronic acids are known to be susceptible to decomposition, particularly through protodeboronation, which can be initiated by exposure to air and moisture.[\[11\]](#)

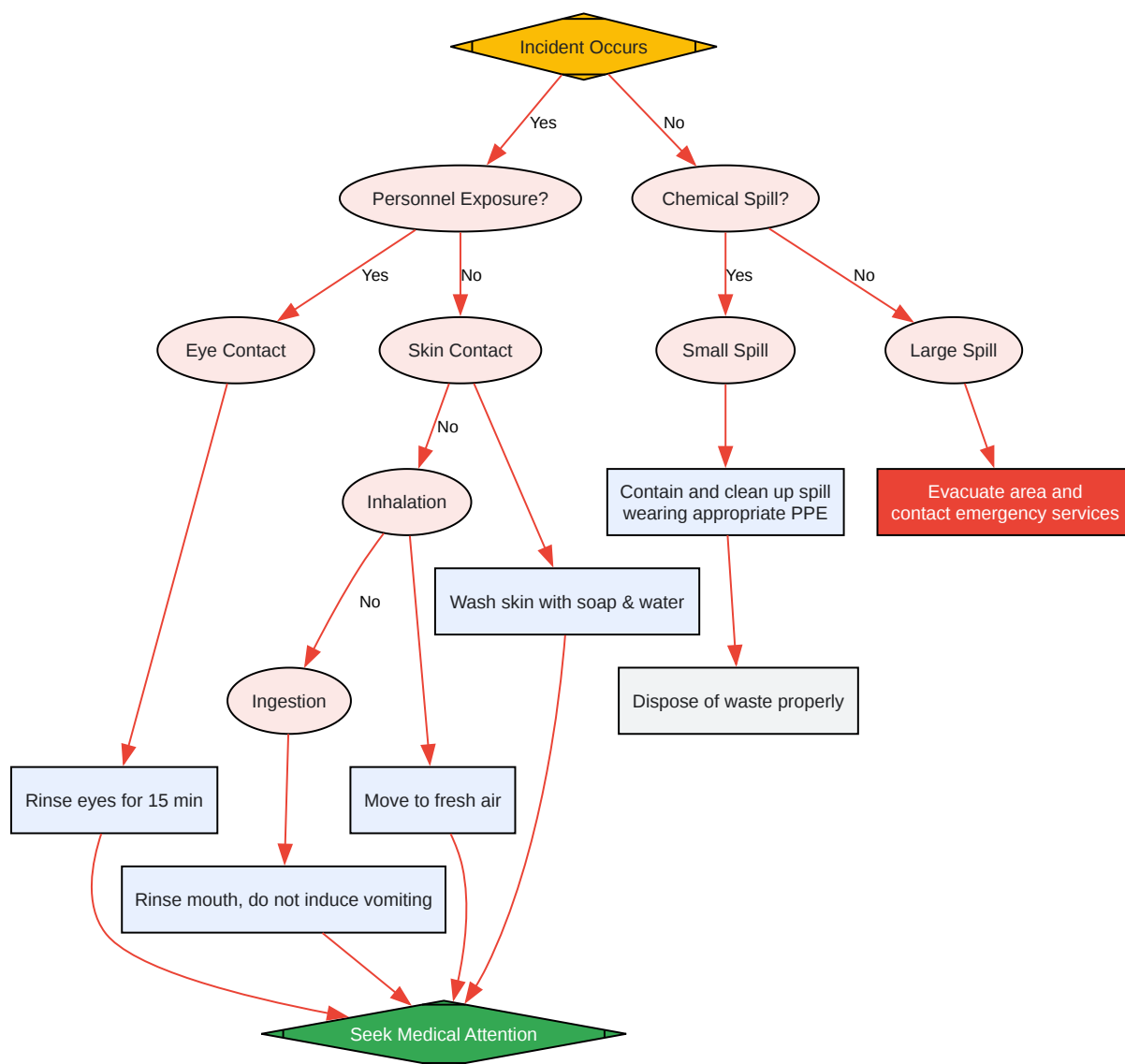
- Minimize Exposure: Weigh the required amount of the compound quickly and reseal the container tightly immediately after use to minimize exposure to air and moisture.[\[6\]](#)[\[11\]](#)
- Avoid Dust Formation: Handle the powder carefully to avoid creating dust.[\[4\]](#)[\[7\]](#)
- Hygiene Practices: Wash hands thoroughly after handling, and before breaks and at the end of the workday.[\[4\]](#)[\[8\]](#) Do not eat, drink, or smoke in the laboratory.[\[12\]](#)

## Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)[\[7\]](#)[\[9\]](#)
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, and strong bases.[\[7\]](#)[\[13\]](#)

## Section 4: Experimental Workflow: A Step-by-Step Guide

This section outlines a typical workflow for using **4-(Methoxycarbonylamino)phenylboronic acid** in a laboratory setting, emphasizing the integration of safety protocols at each step.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 4-(METHOXYCARBONYL)PHENYLBORONIC ACID | 99768-12-4 [chemicalbook.com]
- 2. 4-Methoxycarbonylphenylboronic acid | C<sub>8</sub>H<sub>9</sub>BO<sub>4</sub> | CID 2734369 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chem-casts.com [chem-casts.com]
- 4. orgchemboulder.com [orgchemboulder.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. IsoLab - Boric Acid [isolab.ess.washington.edu]
- 7. fishersci.com [fishersci.com]
- 8. aksci.com [aksci.com]
- 9. tcichemicals.com [tcichemicals.com]
- 10. fishersci.co.uk [fishersci.co.uk]
- 11. pdf.benchchem.com [pdf.benchchem.com]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- 13. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [A Comprehensive Guide to the Safe Handling of 4-(Methoxycarbonylamino)phenylboronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1586599#safety-handling-and-msds-of-4-methoxycarbonylamino-phenylboronic-acid]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)